

An In-depth Technical Guide to 6-Chloro-2,4-difluoroiodobenzene

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 6-Chloro-2,4-difluoroiodobenzene

CAS No.: 1242339-98-5

Cat. No.: B597750

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This guide serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development on the chemical compound **6-Chloro-2,4-difluoroiodobenzene**. It delves into its core physicochemical properties, strategic importance in synthesis, analytical verification methods, and safe handling protocols.

Introduction: The Strategic Utility of a Polyhalogenated Benzene

6-Chloro-2,4-difluoroiodobenzene is a polysubstituted aromatic compound of significant interest in medicinal chemistry and materials science. Its structure, featuring three different halogen atoms (Fluorine, Chlorine, and Iodine) on a benzene ring, provides a versatile scaffold for complex organic synthesis. The distinct reactivity of each halogen allows for selective, stepwise functionalization, making it a valuable building block for creating novel pharmaceutical intermediates and complex molecules. The presence of fluorine, in particular, is a well-established strategy in drug design to enhance metabolic stability and bioavailability.^[1] This guide provides an in-depth analysis of its fundamental properties and practical applications.

Section 1: Core Chemical and Physical Properties

A precise understanding of a compound's properties is foundational to its application. **6-Chloro-2,4-difluoroiodobenzene** is identified by the CAS number 1242339-98-5.^[2] Its key quantitative data are summarized below.

Property	Value	Reference
Molecular Formula	C ₆ H ₂ ClF ₂ I	[2]
Molecular Weight	274.43 g/mol	[2]
Purity (Typical)	≥97%	[2]
LogP (Calculated)	3.2228	[2]
Topological Polar Surface Area (TPSA)	0 Å ²	[2]

These properties indicate a non-polar, hydrophobic molecule with a significant molecular weight, primarily due to the iodine atom. The LogP value suggests good lipid solubility, a factor that can influence pharmacokinetic properties in drug candidates.

Section 2: Role in Pharmaceutical Synthesis and Drug Discovery

The strategic placement of chloro, fluoro, and iodo groups on the benzene ring makes this compound a highly versatile synthetic intermediate. The carbon-iodine bond is the most labile and is preferentially targeted in cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck couplings), allowing for the introduction of complex carbon-based fragments. The other halogen sites can be functionalized in subsequent steps.

The inclusion of halogen atoms, particularly chlorine and fluorine, is a cornerstone of modern drug discovery.[3]

- Fluorine: The two fluorine atoms enhance metabolic stability by strengthening adjacent C-H bonds against enzymatic oxidation. They can also modulate the acidity/basicity of nearby functional groups and improve binding affinity through favorable electrostatic interactions.[1]
- Chlorine: The chlorine atom serves as another potential reaction site but also contributes to the overall electronic properties and lipophilicity of the molecule. Its role in approved pharmaceuticals is extensive, contributing to treatments for a wide range of diseases.[4][5][6]

This multi-faceted reactivity allows chemists to design and execute complex synthetic pathways, building molecular architectures that would be difficult to achieve otherwise.

Section 3: Quality Control: A Protocol for Identity and Purity Verification

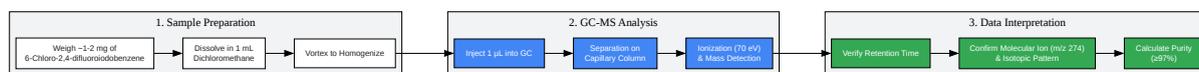
Ensuring the identity and purity of starting materials is a non-negotiable aspect of scientific research and drug development. A self-validating protocol for the analysis of **6-Chloro-2,4-difluoriodobenzene** typically involves Gas Chromatography-Mass Spectrometry (GC-MS). This technique confirms the molecular weight and provides a fragmentation pattern unique to the compound's structure.

Step-by-Step GC-MS Analysis Protocol

- Sample Preparation:
 - Accurately weigh approximately 1-2 mg of the **6-Chloro-2,4-difluoriodobenzene** standard.
 - Dissolve the sample in 1 mL of a high-purity volatile solvent (e.g., Dichloromethane or Ethyl Acetate) in a 1.5 mL autosampler vial.
 - Vortex the vial until the sample is completely dissolved. This concentration (1-2 mg/mL) is a typical starting point for GC-MS analysis of small molecules.
- Instrumentation and Conditions:
 - Gas Chromatograph: Utilize a system equipped with a capillary column suitable for separating halogenated aromatic compounds, such as an Rtx-624 or equivalent.[7]
 - Injection: Inject 1 μ L of the prepared sample into the GC inlet, typically set to a temperature of 250°C, using a split mode to prevent column overloading.
 - Oven Program:
 - Initial Temperature: 60°C, hold for 2 minutes.

- Ramp: Increase temperature at a rate of 10°C/minute to 280°C.
- Final Hold: Hold at 280°C for 5 minutes.
- Causality: This temperature program ensures that lower-boiling impurities elute first, followed by the target compound, providing good chromatographic separation.
- Mass Spectrometer:
 - Interface Temperature: 280°C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV. This is the standard energy for creating reproducible fragmentation patterns.
 - Scan Range: 40-400 m/z (mass-to-charge ratio). This range is chosen to be wide enough to detect the molecular ion (m/z 274) and key fragment ions.
- Data Analysis and Validation:
 - Retention Time: The primary peak should elute at a consistent retention time under the specified conditions.
 - Mass Spectrum:
 - Confirm the presence of the molecular ion peak [M]⁺ at approximately m/z 274.
 - Analyze the isotopic pattern. The presence of chlorine (³⁵Cl and ³⁷Cl in a ~3:1 ratio) will result in a characteristic [M+2]⁺ peak with about one-third the intensity of the molecular ion peak.
 - Examine the fragmentation pattern for characteristic losses (e.g., loss of iodine, chlorine).
 - Purity Assessment: Calculate the purity by integrating the area of the main peak and expressing it as a percentage of the total integrated area of all peaks in the chromatogram. A purity of ≥97% is expected.^[2]

This GC-MS protocol provides a robust, self-validating system to confirm both the identity and purity of **6-Chloro-2,4-difluoriodobenzene** before its use in sensitive downstream applications.[8][9]



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GC-MS workflow for identity and purity verification.

Section 4: Safety, Handling, and Storage

Proper handling of halogenated organic compounds is crucial for laboratory safety. **6-Chloro-2,4-difluoriodobenzene** is classified as an irritant.

Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[10][11]
- Personal Protective Equipment (PPE): Wear protective gloves (e.g., nitrile), chemical safety goggles, and a lab coat.[10][11]

- Handling: Avoid breathing dust, fumes, gas, mist, or vapors. Wash hands thoroughly after handling.[\[10\]](#)[\[12\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)[\[10\]](#) Recommended storage temperature is often 2-8°C.[\[2\]](#)[\[11\]](#) Some related compounds are noted to be light-sensitive, so storage in a dark place is advisable.[\[11\]](#)[\[13\]](#)

Conclusion

6-Chloro-2,4-difluoroiodobenzene, with a molecular weight of 274.43 g/mol, is more than a simple chemical entity; it is a strategic tool for chemists in drug discovery and materials science.[\[2\]](#) Its polyhalogenated structure offers a platform for selective, controlled synthesis, enabling the creation of complex and novel molecules. Understanding its physicochemical properties, implementing robust analytical controls like GC-MS, and adhering to strict safety protocols are essential for leveraging its full potential in advancing scientific research.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 6-Chloro-2,4-difluoriodobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b597750#6-chloro-2-4-difluoriodobenzene-molecular-weight>]

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